

1,3-Dibromo-2,2-dimethoxypropane molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromo-2,2-dimethoxypropane

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An In-depth Technical Guide to 1,3-Dibromo-2,2-dimethoxypropane

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Dibromo-2,2-dimethoxypropane, also known as 1,3-dibromoacetone dimethyl acetal, is a versatile bifunctional reagent crucial in modern organic synthesis. Its unique structure, featuring two primary bromide leaving groups and a protected ketone, makes it a valuable building block for a variety of complex molecules, including heterocyclic compounds and strained bicyclic systems relevant to drug discovery. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and applications, with a focus on its utility for professionals in the chemical and pharmaceutical sciences.

Molecular Structure and Chemical Formula

1,3-Dibromo-2,2-dimethoxypropane is a halogenated acetal. The central carbon atom (C2) of the propane backbone is bonded to two methoxy groups (-OCH₃) and two bromomethyl groups (-CH₂Br). This structure provides two reactive sites for nucleophilic substitution while the dimethyl acetal group serves as a stable protecting group for a ketone functionality, which can be revealed under acidic conditions.

Key Identifiers:

- Molecular Formula: $C_5H_{10}Br_2O_2$ [\[1\]](#)[\[2\]](#)
- IUPAC Name: **1,3-dibromo-2,2-dimethoxypropane**[\[3\]](#)
- CAS Number: 22094-18-4[\[1\]](#)[\[2\]](#)
- Canonical SMILES: COC(CBr)(CBr)OC[\[1\]](#)
- InChI Key: CPAHOXOBYHMHDT-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)

Physicochemical and Spectroscopic Data

The properties of **1,3-Dibromo-2,2-dimethoxypropane** are summarized below. The compound is typically a white to off-white crystalline solid at room temperature and is soluble in common organic solvents like ethanol, acetone, and dichloromethane, but has limited solubility in water.

[\[4\]](#)

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Weight	261.94 g/mol	[1]
Appearance	White crystalline powder/solid	[5]
Melting Point	65 - 68 °C	[5] [6]
Boiling Point	235 °C (at 760 mmHg)	[6]
Density	~1.7 g/cm ³	[6]

Table 2: Spectroscopic Data

Technique	Data	Reference(s)
¹ H NMR	(400 MHz, CDCl ₃) δ (ppm): 3.58 (s, 4H, 2 x -CH ₂ Br), 3.29 (s, 6H, 2 x -OCH ₃)	[6]
¹³ C NMR	Three signals are expected due to molecular symmetry: one for the two equivalent -CH ₂ Br carbons, one for the two equivalent -OCH ₃ carbons, and one for the central quaternary C(OCH ₃) ₂ carbon.	
Mass Spec.	GC-MS data is available in spectral databases.	[3]
Infrared (IR)	Vapor phase IR spectra are available in spectral databases.	[3]

Experimental Protocols: Synthesis

The synthesis of **1,3-dibromo-2,2-dimethoxypropane** is most commonly achieved through the reaction of acetone and methanol with elemental bromine.[7][8] This one-pot reaction involves the simultaneous bromination of the acetone enolate and acetalization of the ketone. Two primary methodologies are reported: a traditional batch process and a modern continuous flow process.

Batch Synthesis Protocol

This method involves the slow addition of bromine to a cooled solution of acetone in methanol. [8]

Materials:

- Acetone
- Methanol

- Bromine
- Reaction Kettle (e.g., 10L glass reactor)
- Stirring apparatus
- Dropping funnel
- Centrifuge or filtration setup
- Vacuum drying oven

Procedure:

- Charge the reaction kettle with acetone (1.0 eq) and methanol (approx. 6-7 parts by weight relative to acetone). Stir the mixture to ensure homogeneity.[8]
- Cool the reaction mixture to a temperature not exceeding 20-25°C.[8]
- Slowly add bromine (approx. 5.4 eq) dropwise to the stirred solution. The rate of addition should be controlled to maintain the reaction temperature below the specified limit. The reaction mixture will typically appear light red-brown during the addition.[8]
- After the initial bromine addition, continue to add the remaining bromine. Some protocols suggest a staged addition, waiting for the solution to become transparent before proceeding. [8]
- Once the full amount of bromine has been added, continue stirring the mixture at room temperature for 24 to 40 hours. A white solid precipitate will form.[7][8]
- Purification: Isolate the white solid product by suction filtration or centrifugation.[7][8]
- Wash the filter cake with cold methanol (twice) to remove unreacted starting materials and soluble byproducts.[7][8]
- Dry the resulting white crystalline powder under vacuum to yield the final product, **1,3-dibromo-2,2-dimethoxypropane**, with a purity typically in the range of 97-99%.[8]

Continuous Flow Synthesis Protocol

A more recent, safer, and potentially higher-yielding method utilizes continuous flow technology, which avoids the accumulation of large quantities of reactive intermediates.[9]

Apparatus:

- Two metering pumps
- Microreactor or coiled tube reactor
- Mixing unit (e.g., T-mixer)
- Temperature-controlled bath
- Collection vessel (e.g., glass reactor)
- Crystallization vessel

Procedure:

- Prepare a stock solution of acetone in methanol (e.g., 25-30% acetone by mass).[9]
- Charge the first metering pump with the acetone/methanol mixture and the second metering pump with bromine.[9]
- Set the flow rates of the pumps to achieve a desired stoichiometric ratio. For example, a flow rate of 1.5-2.0 g/min for the acetone/methanol mixture and 2.0-3.0 g/min for bromine.[9]
- Pump the two streams into a mixing unit and then through a reactor coil maintained at a controlled temperature of 40-50°C. The reaction is typically complete within 5-15 minutes of residence time.[9]
- Collect the output stream in a cooled glass reactor.
- Purification: Transfer the collected reaction liquid to a crystallization vessel, cool to -10°C, and stir for approximately 2 hours to induce precipitation.[9]

- Isolate the white solid product by suction filtration and dry. This method can achieve purities greater than 99%.^[9]

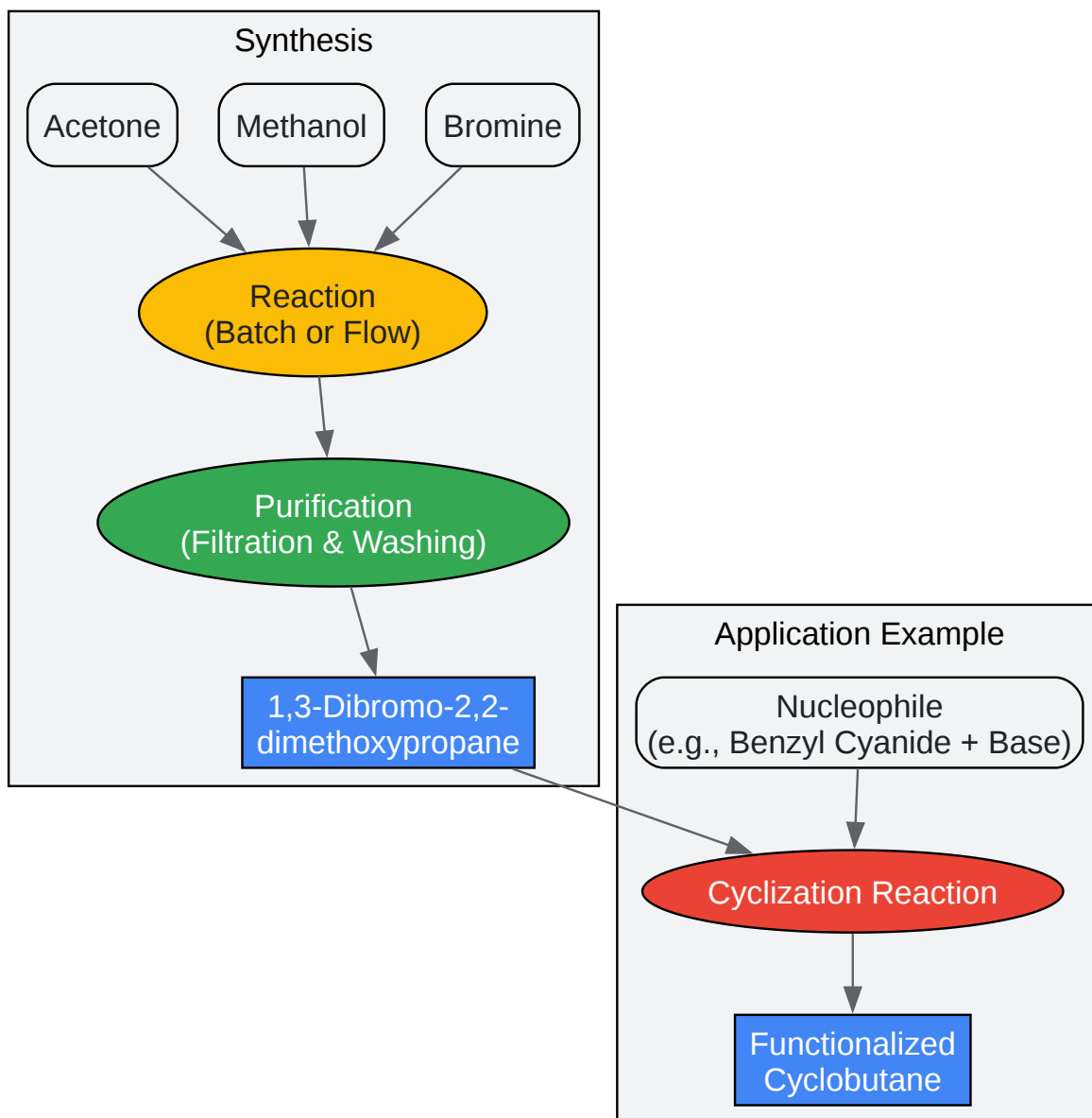
Applications in Chemical Synthesis and Drug Development

1,3-Dibromo-2,2-dimethoxypropane is a key intermediate in various synthetic transformations.^[4] Its bifunctional nature allows for the construction of cyclic and other complex architectures.

- **Synthesis of Cyclobutanes:** It serves as a 1,3-dielectrophile. For instance, it reacts with nucleophiles like benzyl cyanide in the presence of a strong base to form functionalized cyclobutane rings.^[4] This pathway is important for creating strained ring systems that are of increasing interest as bioisosteres in drug design.
- **Precursor to Other Reagents:** The compound can be used to synthesize other useful building blocks, such as (E)- and (Z)-1,3-dibromo-2-methoxypropene, which are valuable for subsequent palladium-catalyzed coupling reactions.
- **Heterocycle Formation:** It is a key material for synthesizing aza-four-membered rings (azetidines), which are important structural motifs in many biologically active compounds.
- **Pharmaceutical Intermediates:** Its role as a versatile building block makes it a valuable intermediate in the synthesis of active pharmaceutical ingredients (APIs).^[4]

Logical and Experimental Workflows

The synthesis and subsequent use of **1,3-dibromo-2,2-dimethoxypropane** can be visualized as a logical workflow from starting materials to a more complex molecular scaffold.



Synthesis and Application Workflow

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Caption: Synthesis and application workflow for **1,3-dibromo-2,2-dimethoxypropane**.

Safety and Handling

1,3-Dibromo-2,2-dimethoxypropane is an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][5]

- Handling: Use in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid formation of dust and inhalation of vapors or dust.[5]
- Storage: Store in a tightly sealed container in a cool, dry place. Keep away from strong oxidizing agents and strong bases.[5]
- Fire Hazards: In case of fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen halides can be produced.[5]

Conclusion

1,3-Dibromo-2,2-dimethoxypropane is a high-value reagent for organic synthesis, offering a reliable route to complex molecular architectures. Its straightforward synthesis, combined with its utility as a bifunctional building block, ensures its continued relevance in both academic research and industrial applications, particularly in the development of novel pharmaceuticals. The availability of both batch and continuous flow synthesis protocols provides flexibility for researchers and manufacturers, with the latter offering significant advantages in safety and efficiency. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in the laboratory.

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- To cite this document: BenchChem. [1,3-Dibromo-2,2-dimethoxypropane molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040201#1-3-dibromo-2-2-dimethoxypropane-molecular-structure-and-formula]

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